

5-Nitrovanillin stability and storage conditions

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Compound of Interest		
Compound Name:	5-Nitrovanillin	
Cat. No.:	B156571	Get Quote

Technical Support Center: 5-Nitrovanillin

This guide provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **5-Nitrovanillin**, along with troubleshooting advice for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What are the optimal storage conditions for **5-Nitrovanillin** to ensure its long-term stability?

A1: To ensure long-term stability, **5-Nitrovanillin** should be stored in a tightly closed container in a dry, cool, and well-ventilated place.[1][2][3][4] Recommended storage temperatures are between 10°C and 25°C. It is also crucial to protect the compound from light.[5][6] For extended storage, some sources recommend storing in amber vials at -20°C under an inert atmosphere like argon to prevent photodegradation and oxidation.

Q2: I've noticed my **5-Nitrovanillin** powder has changed color from yellow to a brownish or dark green hue. What does this indicate?

A2: A color change from its typical yellow appearance to a brown or dark green powder can be an indicator of degradation or the presence of impurities.[7] You should verify the purity of the material using analytical methods like HPLC before proceeding with your experiment.

Q3: What are the primary degradation pathways for **5-Nitrovanillin**?



A3: The primary degradation pathways for **5-Nitrovanillin** involve its reactive functional groups. The aldehyde group is susceptible to oxidation, which can form the corresponding carboxylic acid, 5-nitrovanillic acid. The compound can also undergo demethylation in the presence of certain reagents.[8] Exposure to light can lead to photodegradation.

Q4: What substances are incompatible with **5-Nitrovanillin**?

A4: **5-Nitrovanillin** is incompatible with strong oxidizing agents and strong bases.[1][3] Contact with these substances should be avoided to prevent vigorous reactions and degradation of the compound.

Q5: What are the recommended handling procedures to maintain the integrity of **5-Nitrovanillin** during an experiment?

A5: Handle **5-Nitrovanillin** in a well-ventilated area to avoid inhalation of dust.[2][9] Use appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[2][4] Avoid generating dust during handling.[4] After handling, wash your hands and any exposed skin thoroughly.[1][9]

Troubleshooting Guide

Issue 1: Inconsistent or unexpected reaction yields.

- Possible Cause: The **5-Nitrovanillin** may have degraded due to improper storage, leading to lower purity. The aldehyde group is particularly susceptible to oxidation.
- Troubleshooting Steps:
 - Verify Purity: Assess the purity of your 5-Nitrovanillin stock using HPLC or melting point analysis. The melting point should be in the range of 172-178°C.[3][6][10]
 - Purification: If impurities are detected, consider recrystallizing the compound from an ethanol/water mixture to achieve higher purity.
 - Fresh Stock: If significant degradation is suspected, use a fresh, unopened container of 5-Nitrovanillin for your reaction.

Issue 2: Poor solubility in a reaction solvent.



- Possible Cause: While 5-Nitrovanillin has good solubility in solvents like DMSO and ethanol, it is only sparingly soluble in water (<1 mg/mL).[10]
- Troubleshooting Steps:
 - Solvent Selection: Ensure you are using an appropriate solvent. For reactions requiring high solubility, DMSO is a good option.
 - Potassium Salt: For aqueous reactions, consider converting 5-Nitrovanillin to its potassium salt, which is readily water-soluble.[10]
 - Heating: Solubility in alkali solutions is enhanced with heating.[10]

Data and Properties

Physical and Chemical Properties of 5-Nitrovanillin

Property	Value	Source(s)
Molecular Formula	C ₈ H ₇ NO ₅	[5][11]
Molecular Weight	197.14 g/mol	[5][11]
Appearance	Yellow to brown or dark green powder/crystal	[2][3][7]
Melting Point	172-178 °C	[3][6][10]
Boiling Point	212.3 °C	[5][10]
Solubility in Water	700 mg/L (at 23°C)	[2]
Storage Temperature	10°C - 25°C	[5]

Experimental Protocols

Protocol: Accelerated Stability Study of 5-Nitrovanillin

This protocol is designed to assess the stability of **5-Nitrovanillin** under stressed conditions.

1. Objective: To evaluate the stability of **5-Nitrovanillin** when exposed to elevated temperature and humidity over a defined period.



2. Materials:

- 5-Nitrovanillin (high purity)
- Controlled environment chamber (e.g., set to 40°C and 75% relative humidity)
- Amber glass vials with airtight seals
- HPLC system with a C18 column
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Analytical balance
- 3. Methodology:
- Initial Analysis (T=0):
 - Accurately weigh 10 mg of 5-Nitrovanillin and dissolve it in a suitable solvent (e.g., methanol) to prepare a stock solution of known concentration.
 - Perform an initial HPLC analysis to determine the initial purity and identify the peak corresponding to 5-Nitrovanillin. This will serve as the baseline.
- Sample Preparation for Storage:
 - Weigh 50 mg of 5-Nitrovanillin into three separate amber glass vials.
 - Seal the vials tightly.
- Storage Conditions:
 - Place the vials in a controlled environment chamber set to 40°C and 75% relative humidity.
- Time-Point Analysis:



- At specified time points (e.g., 1, 2, 4, and 8 weeks), remove one vial from the chamber.
- Prepare a sample for HPLC analysis from the stored material, following the same procedure as in step 1.
- Analyze the sample by HPLC.
- Data Analysis:
 - Compare the chromatograms from each time point to the initial (T=0) chromatogram.
 - Quantify the percentage of remaining 5-Nitrovanillin.
 - Identify and quantify any new peaks that appear, which may correspond to degradation products.

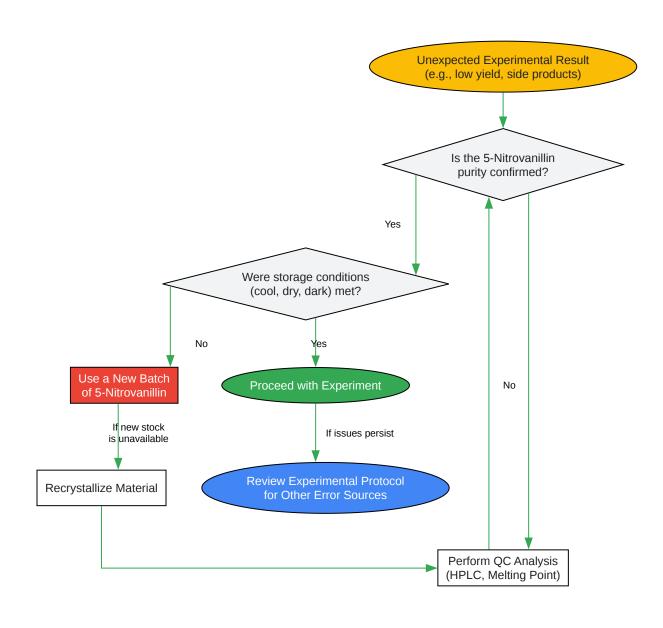
Visual Guides



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Caption: Workflow for proper receiving, storage, and handling of **5-Nitrovanillin**.





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Caption: Troubleshooting flowchart for stability-related issues with **5-Nitrovanillin**.



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